

Essential Safety and Operational Guidance for Handling Antimony Oxalate

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Compound of Interest

Compound Name: Antimony oxalate

Cat. No.: B093564

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This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **Antimony Oxalate**, tailored for research and drug development professionals.

Hazard Identification and Immediate Precautions

Antimony oxalate is a hazardous chemical that poses significant health risks. It is harmful if swallowed or inhaled and is toxic to aquatic life with long-lasting effects.[1] Inhalation may cause damage to the lungs through prolonged or repeated exposure, and the substance is a suspected carcinogen.[2] Exposure can lead to symptoms such as headache, dizziness, nausea, vomiting, and abdominal pain.[3]

Key Hazards:

- Acute toxicity (oral and inhalation)[1]
- Suspected carcinogen[2][4]
- Specific target organ toxicity (lungs) with repeated exposure[2]
- Eye irritation[5]
- Chronic aquatic toxicity[1]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to ensure personal safety when handling **Antimony Oxalate**.

| Protection Type | Specific Equipment | Purpose |
|-------------------------|---|--|
| Eye and Face Protection | Chemical splash goggles or safety glasses with side shields. [5] [6] | To prevent eye contact with dust or splashes. |
| Skin Protection | Chemically resistant gloves (e.g., nitrile), a lab coat, and an apron. [2] [5] [6] | To avoid skin contact. |
| Respiratory Protection | A NIOSH/MSHA-approved respirator with a particulate filter (e.g., N95, R95, or P95) is required when dust may be generated or when working outside of a ventilated enclosure. [1] [2] [5] [7] | To prevent inhalation of harmful dust particles. |
| General Safety | Accessible safety shower and eyewash station. [6] [8] | For immediate decontamination in case of exposure. |

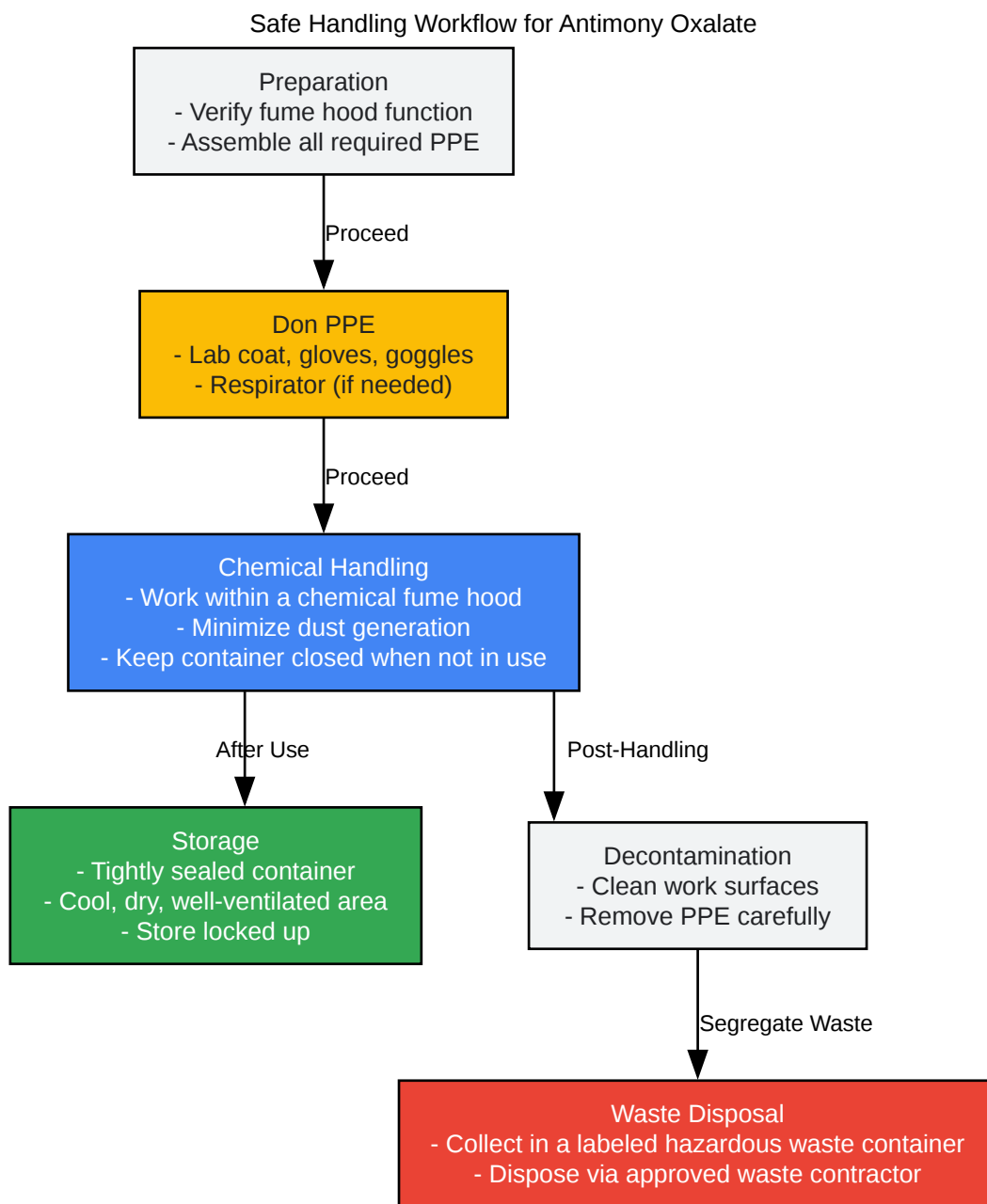
Occupational Exposure Limits

The following table summarizes the established occupational exposure limits for antimony compounds. Adherence to these limits is crucial to minimize health risks.

| Organization | Exposure Limit (Time-Weighted Average) |
|---|---|
| Occupational Safety and Health Administration (OSHA) | 0.5 mg/m ³ [3] [5] |
| American Conference of Governmental Industrial Hygienists (ACGIH) | 0.5 mg/m ³ [3] [5] |
| National Institute for Occupational Safety and Health (NIOSH) | 0.5 mg/m ³ [3] [7] |

Safe Handling and Operational Workflow

The following diagram and procedural steps outline the mandatory workflow for the safe handling of **Antimony Oxalate** from receipt to disposal.



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Caption: Workflow for the safe handling of **Antimony Oxalate**.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure a chemical fume hood or other local exhaust ventilation is operational.[2][5]

- Assemble all necessary PPE as detailed in the table above.
- Have spill cleanup materials readily available.
- Handling:
 - Conduct all work involving **Antimony Oxalate** within a designated area, such as a chemical fume hood, to minimize exposure.[\[2\]](#)
 - Avoid actions that could generate dust, such as vigorous shaking or scraping.[\[5\]](#)[\[9\]](#)
 - Keep the container tightly closed when not in use.[\[6\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[6\]](#)
- Storage:
 - Store **Antimony Oxalate** in a cool, dry, and well-ventilated area, away from incompatible materials like strong acids and oxidizing agents.[\[5\]](#)[\[6\]](#)[\[10\]](#)
 - Ensure the container is properly labeled and tightly sealed.
 - The storage area should be secure and accessible only to authorized personnel.[\[2\]](#)[\[6\]](#)

Emergency Procedures

Immediate and appropriate action is critical in the event of exposure.

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)
- Skin Contact: Remove all contaminated clothing. Immediately flush the affected skin with large amounts of water for at least 15 minutes.[\[1\]](#)[\[3\]](#)
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if it is safe to do so. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention and contact a poison control center.[1]

Disposal Plan

Antimony Oxalate and any materials contaminated with it are considered hazardous waste and must be disposed of accordingly.

- Waste Collection:
 - Collect all waste, including empty containers and contaminated PPE, in a designated, properly labeled, and sealed hazardous waste container.[1][4]
- Disposal Protocol:
 - Never dispose of **Antimony Oxalate** down the drain or in regular trash.[1]
 - Arrange for disposal through a licensed hazardous waste disposal contractor in accordance with all local, state, and federal regulations.[1][2]
 - Handle contaminated packaging with the same precautions as the substance itself.[1][4]

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